Technical Guide: Therapeutic Potential of Azaspiro[4.5]decane Derivatives[1]

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Compound of Interest

Compound Name:	*8-Amino-1-azaspiro[4.5]decan-2-one hydrochloride*
CAS No.:	*1251008-10-2*
Cat. No.:	*B1144064*

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Executive Summary: The Spirocyclic Advantage

The azaspiro[4.5]decane scaffold represents a "privileged structure" in modern drug discovery.[1] Unlike flat aromatic systems, this spirocyclic core offers inherent three-dimensional complexity, enforcing specific vector orientations of side chains. This conformational restriction reduces the entropic penalty of binding to target proteins, enhancing affinity and selectivity.

This guide focuses on three critical therapeutic frontiers for this scaffold:

- Neuropharmacology & Imaging: High-affinity Sigma-1 receptor (

  R) ligands for neuroprotection and PET imaging.
- Cardioprotection:1,3,8-triazaspiro[4.5]decane derivatives as non-toxic inhibitors of the mitochondrial Permeability Transition Pore (mPTP).
- Oncology:1-thia-4-azaspiro[4.5]decane derivatives as dual EGFR/BRAF kinase inhibitors.[2]

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Structural Activity Relationship (SAR) & Medicinal Chemistry

The core architecture consists of a five-membered nitrogen-containing ring (pyrrolidine or modified variant) spiro-fused to a six-membered ring (cyclohexane or piperidine).

The Pharmacophore Map

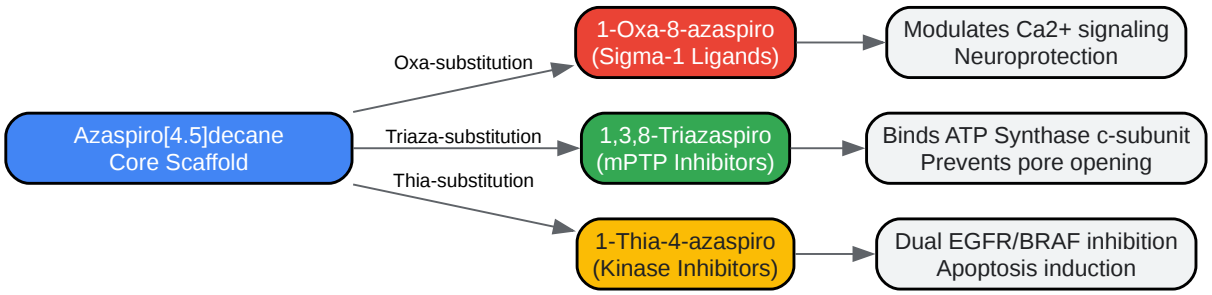
The biological activity is strictly governed by the heteroatom placement and substitution pattern at the spiro-carbon (C5/C8 depending on numbering).

Derivative Class	Core Structure	Primary Target	Key SAR Feature
1-Oxa-8-azaspiro[4.5]decane	Piperidine spiro-fused to oxolane	Sigma-1 Receptor	N-benzyl tail length determines vs selectivity.
1,3,8-Triazaspiro[4.5]decane	Piperidine spiro-fused to imidazolidine	mPTP (ATP Synthase)	Mimics Oligomycin A's spiroketal moiety; C-subunit binding without ATP depletion.
1-Thia-4-azaspiro[4.5]decane	Cyclohexane spiro-fused to thiazolidine	EGFR / BRAF	C2-substitution on the thiazolidine ring drives kinase docking.

Visualization: Core Scaffold Logic

The following diagram illustrates the modularity of the azaspiro[4.5]decane scaffold.

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Figure 1: Divergent therapeutic pathways based on heteroatom substitution of the azaspiro[4.5]decane core.

Therapeutic Frontiers

Cardioprotection: The Oligomycin A Analogue

Ischemia-reperfusion injury (IRI) triggers the opening of the mitochondrial Permeability Transition Pore (mPTP), leading to cell death. Oligomycin A inhibits mPTP but is too toxic (inhibits ATP synthesis).

- Innovation:1,3,8-triazaspiro[4.5]decane derivatives (e.g., Compound PP11) retain the mPTP-blocking spiro-motif of Oligomycin A but lack the toxicity.[3]
- Mechanism: They bind the c-subunit of F1/FO-ATP synthase, preventing the structural shift required for pore formation, independent of the Glu119 residue essential for ATP synthesis [1].[4]

Neuropharmacology: Sigma-1 Receptor Ligands

The 1-oxa-8-azaspiro[4.5]decane derivatives act as high-affinity

receptor agonists/antagonists.

- Application: These compounds modulate intracellular calcium and neurotransmitter release.
- Radiotracers: Fluorinated derivatives (e.g.,

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F-labeled) are used as PET tracers for tumor imaging, as many tumors overexpress

receptors. The spiro-fusion locks the pharmacophore in a conformation that maximizes selectivity over the

receptor [2].

Experimental Protocols

Synthesis of 1-Thia-4-azaspiro[4.5]decan-3-one (Kinase Inhibitor)

Context: This protocol utilizes a one-pot multicomponent reaction, efficient for generating libraries of anticancer agents [3].

Reagents:

- Cyclohexanone (10 mmol)
- Primary Amine (e.g., Aniline derivative, 10 mmol)
- Mercaptoacetic acid (Thioglycolic acid, 15 mmol)
- Solvent: Dry Benzene or Toluene

Workflow:

- Schiff Base Formation: Dissolve cyclohexanone and the primary amine in dry benzene (30 mL).
- Reflux: Heat the mixture under reflux using a Dean-Stark trap to remove water azeotropically. Monitor by TLC until the ketone is consumed (approx. 2-4 hours).
- Cyclization: Cool the reaction mixture slightly and add mercaptoacetic acid dropwise.
- Final Reflux: Reflux the mixture again for 6–12 hours. The mercapto group attacks the imine carbon, followed by intramolecular cyclization to form the thiazolidine ring spiro-fused to the cyclohexane.

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- Isolation: Evaporate the solvent under reduced pressure. Neutralize the residue with 10% NaHCO

  .

- Purification: Recrystallize from ethanol/water to yield the target spiro-compound.

In Vitro Assay: Sigma-1 Receptor Binding

Context: Validating affinity of 8-azaspiro[4.5]decane derivatives [4].

Materials:

- Tissue Source: Guinea pig brain membranes (rich in

).

- Radioligand: (+)-[

  H]Pentazocine (specific

  agonist).

- Non-specific blocker: Haloperidol (10 µM).

Protocol:

- Membrane Prep: Homogenize brain tissue in ice-cold Tris-HCl buffer (50 mM, pH 7.4). Centrifuge at 40,000

  g for 15 min at 4°C. Resuspend pellet in buffer.

- Incubation: In a 96-well plate, combine:
  - 100 µL Membrane suspension (approx. 500 µg protein).
  - 50 µL Test Compound (Azaspiro derivative, varying concentrations

    to

    M).

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- 50 µL (+)-[

  H]Pentazocine (Final conc. 3 nM).

- Equilibrium: Incubate at 37°C for 120 minutes.
- Termination: Rapid filtration through glass fiber filters (Whatman GF/B) pre-soaked in 0.5% polyethylenimine (reduces non-specific binding).
- Quantification: Wash filters

  with ice-cold buffer. Measure radioactivity via liquid scintillation counting.
- Analysis: Calculate

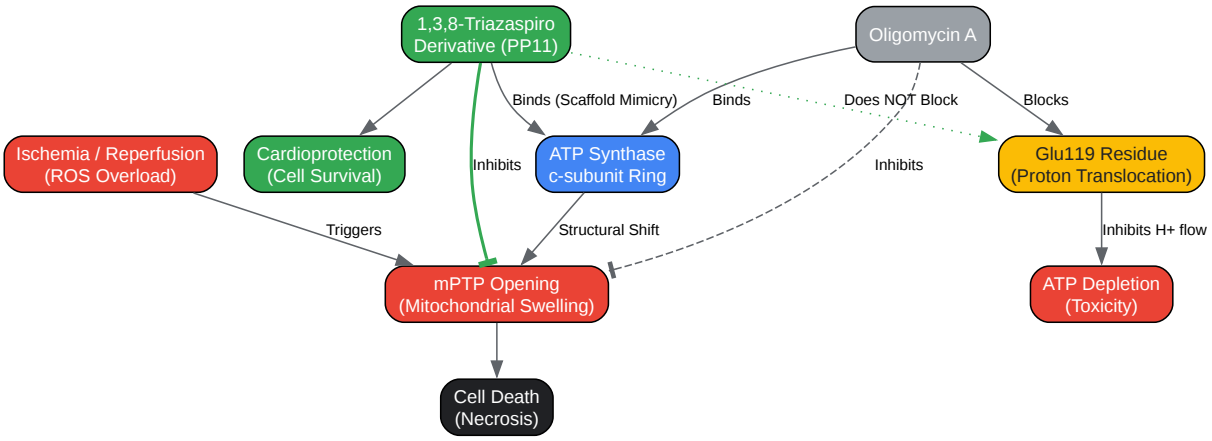
  and convert to

  using the Cheng-Prusoff equation.

Mechanism of Action: mPTP Inhibition Pathway

The following diagram details how triazaspiro-derivatives decouple cardioprotection from toxicity.

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Figure 2: Selective inhibition of mPTP by triazaspiro derivatives, avoiding the ATP-depleting side effects of Oligomycin A.

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